

Characterization of N-Acetyl Norgestimate-d6 Analytical Standards: A Technical Guide

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Compound of Interest

Compound Name: *N-Acetyl Norgestimate-d6*

Cat. No.: *B15552925*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of **N-Acetyl Norgestimate-d6**, a deuterated analog of an active pharmaceutical ingredient intermediate. Stable isotope-labeled compounds like **N-Acetyl Norgestimate-d6** are critical internal standards for pharmacokinetic and metabolic studies, enabling precise quantification in complex biological matrices through mass spectrometry-based assays. This document outlines the key physicochemical properties, provides representative analytical methodologies for its characterization, and presents a logical workflow for quality assessment.

Physicochemical and Quality Attributes

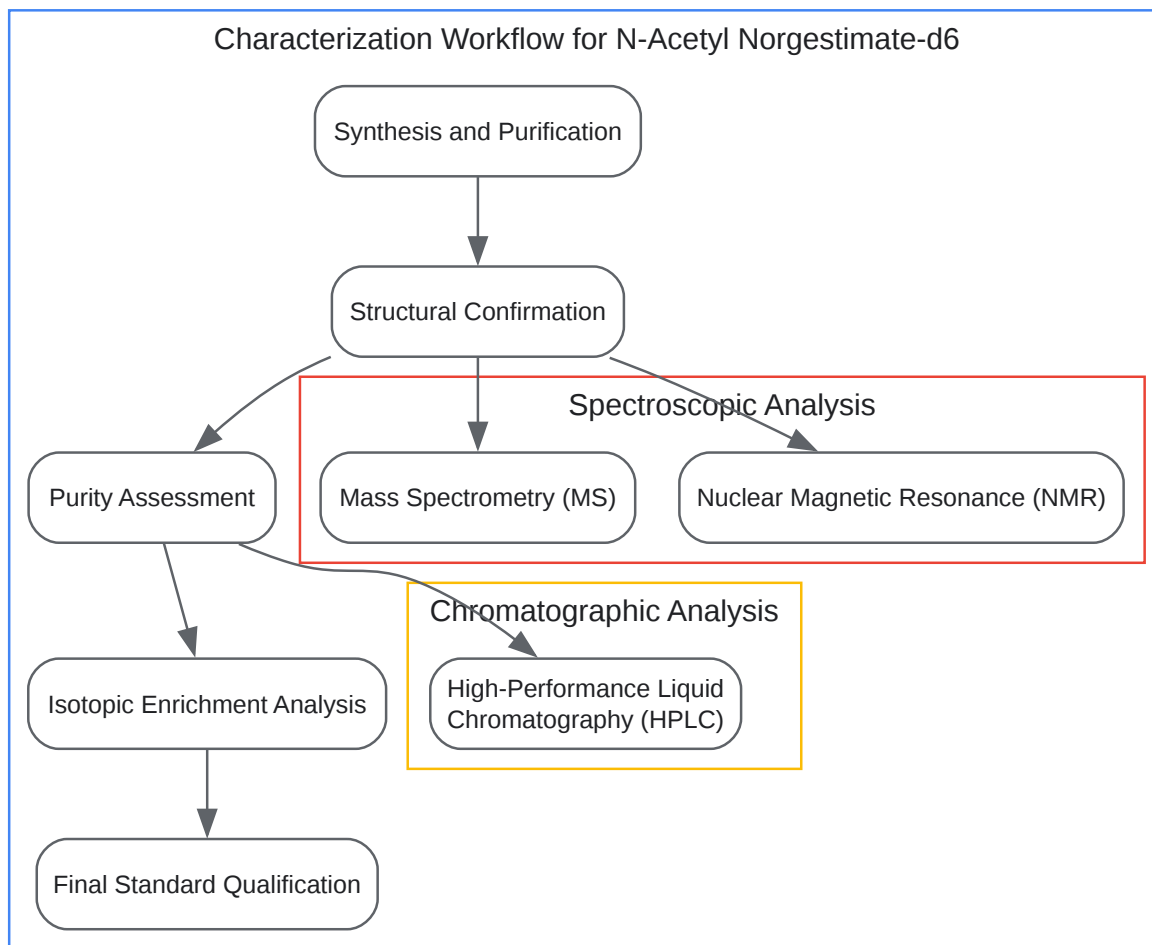
Accurate characterization of analytical standards is fundamental to ensuring the reliability and reproducibility of experimental results. The following tables summarize the key identification and quality parameters for **N-Acetyl Norgestimate-d6**.

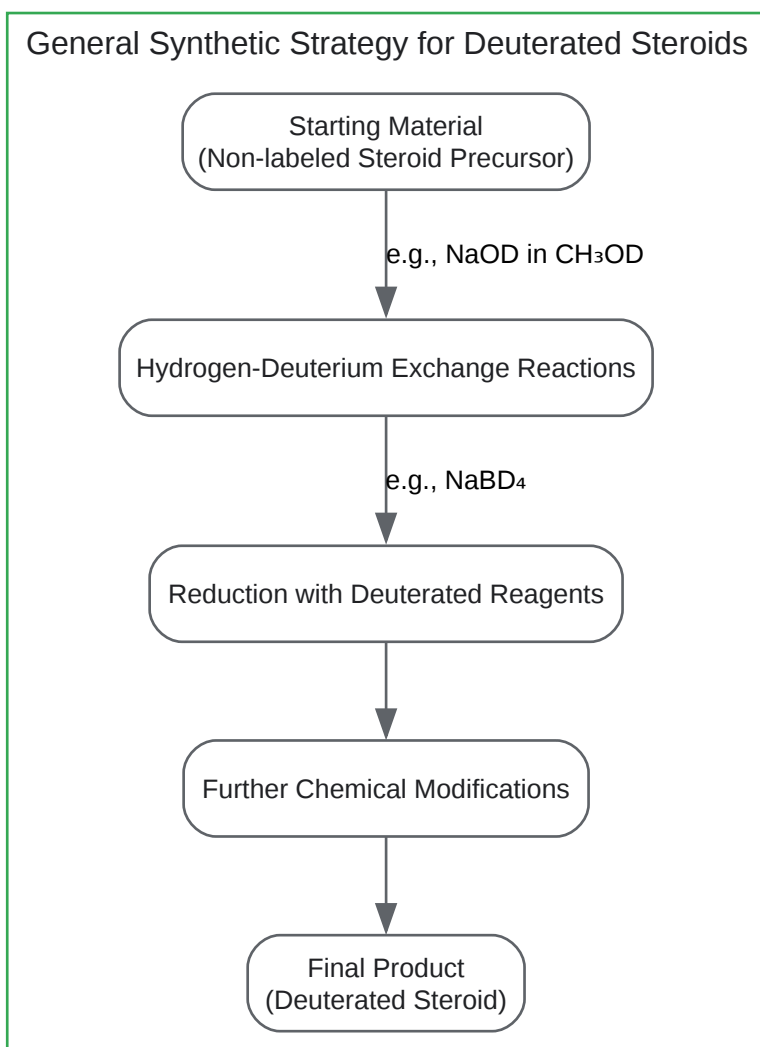
Identifier	Value	Source
Compound Name	N-Acetyl Norgestimate-d6	[1][2]
CAS Number	1263195-02-3	[1][3]
Molecular Formula	C ₂₅ H ₂₇ D ₆ NO ₄	[1][3]
Molecular Weight	417.58 g/mol	[1][3]
Synonyms	N-Acetyl Norgestimate D6; Norgestimate-3-acetate- 2,2,4,6,6,10-D6; Norgestimate- 3-acetate-D6; (17 α)-17- (Acetyloxy)-13-ethyl-18,19- dinorpregna-1,3,5(10)-trien-20- yn-3-one O-Acetyloxime-d6; Norgestimate-N-acetate- 2,2,4,6,6,10-d6	[1]
IUPAC Name	[(3E,8R,9S,10R,13S,14S,17R)- 3-acetyloxyimino-2,2,4,6,6,10- hexadeuterio-13-ethyl-17- ethynyl-7,8,9,11,12,14,15,16- octahydro-1H- cyclopenta[a]phenanthren-17- yl] acetate	[1]

Property	Specification	Source
Appearance	Light Yellow or White Solid	[1][3]
Purity (by HPLC)	>98%	[1][3]
Deuterium Incorporation	>98% atom D	[3]
Solubility	Soluble in Chloroform, Ethyl Acetate, Methanol	[1]
Storage	Refrigerator (2-8°C) for long-term storage	[4]
Application	Labeled Norgestimate, intended for use as an internal standard for the quantification of Norgestimate by GC- or LC-mass spectrometry.	[4]

Analytical Characterization Workflow

The comprehensive characterization of a deuterated standard such as **N-Acetyl Norgestimate-d6** involves a multi-step analytical workflow to confirm its identity, purity, and isotopic enrichment. The following diagram illustrates a typical workflow.





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